

Comprehensive Technical Guide: 3-Amino-N-(o-tolyl)benzamide and Related Structures

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Compound of Interest

Compound Name: 3-amino-N-(2-methylphenyl)benzamide

CAS No.: 14315-20-9

Cat. No.: B1275442

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Part 1: Executive Summary & Chemical Identity

3-amino-N-(o-tolyl)benzamide is a synthetic organic compound belonging to the class of N-arylbenzamides. It is characterized by a benzamide core substituted with an amino group at the meta (3-) position and an ortho-tolyl (2-methylphenyl) group on the amide nitrogen.^[1]

This structure serves as a versatile privileged scaffold in drug discovery. Its core connectivity mimics key interactions found in several bioactive classes:

- **PARP Inhibitors:** As a derivative of 3-aminobenzamide (3-AB), it probes the tolerance of the NAD⁺ binding pocket for bulky N-substituents.
- **Kinase Inhibitors:** The benzamide motif is a common linker in Type II kinase inhibitors (e.g., Imatinib analogues), where the amide bond directs the inhibitor into the "back pocket" of the kinase.
- **Synthetic Intermediates:** The free amino group allows for further diversification into ureas, sulfonamides, or complex heterocycles.

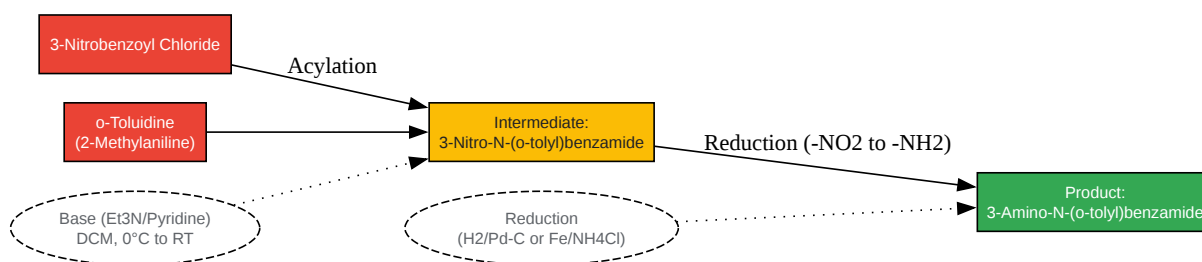
Chemical Identity Table[2][3][4]

Property	Detail
IUPAC Name	3-amino-N-(2-methylphenyl)benzamide
Common Name	3-amino-N-(o-tolyl)benzamide
CAS Number	14315-20-9
Molecular Formula	C ₁₄ H ₁₄ N ₂ O
Molecular Weight	226.27 g/mol
Core Scaffold	3-Aminobenzamide
Key Substituents	3-Amino (aniline-like), N-(o-tolyl) (steric hindrance)
LogP (Predicted)	~2.3 (Moderate lipophilicity)
H-Bond Donors/Acceptors	2 / 2

Part 2: Synthesis & Production Protocols

The synthesis of 3-amino-N-(o-tolyl)benzamide is typically achieved through a robust two-step sequence: Nucleophilic Acyl Substitution followed by Nitro Reduction. This pathway ensures high regioselectivity and yield.

Reaction Scheme (DOT Visualization)



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Caption: Two-step synthesis pathway from 3-nitrobenzoyl chloride and o-toluidine.

Detailed Experimental Protocol

Step 1: Amide Coupling (Formation of 3-nitro-N-(o-tolyl)benzamide)

- Reagents: 3-Nitrobenzoyl chloride (1.0 eq), o-Toluidine (1.0 eq), Triethylamine (1.2 eq), Dichloromethane (DCM) (anhydrous).
- Procedure:
 - Dissolve o-toluidine and triethylamine in anhydrous DCM under nitrogen atmosphere.
 - Cool the solution to 0°C in an ice bath.
 - Add 3-nitrobenzoyl chloride (dissolved in minimal DCM) dropwise over 30 minutes to control exotherm.
 - Allow the mixture to warm to room temperature (RT) and stir for 4–12 hours.
 - Workup: Quench with water. Wash the organic layer with 1M HCl (to remove unreacted amine), then saturated NaHCO₃ (to remove acid), and finally brine.
 - Purification: Recrystallize from ethanol or flash chromatography (Hexane/EtOAc).

Step 2: Nitro Reduction (Formation of 3-amino-N-(o-tolyl)benzamide)

- Reagents: 3-Nitro-N-(o-tolyl)benzamide (from Step 1), Iron powder (5.0 eq), Ammonium chloride (5.0 eq), Ethanol/Water (4:1).
- Procedure:
 - Suspend the nitro compound in Ethanol/Water.
 - Add Iron powder and Ammonium chloride.
 - Reflux the mixture vigorously for 2–4 hours. Monitor by TLC (disappearance of nitro spot).

- Workup: Filter hot through a Celite pad to remove iron residues. Wash the pad with hot ethanol.
- Concentrate the filtrate to remove ethanol. Extract the aqueous residue with Ethyl Acetate.
- Purification: The crude amine is often pure enough, or can be recrystallized from toluene/heptane.

Part 3: Medicinal Chemistry & SAR Analysis

The biological relevance of 3-amino-N-(o-tolyl)benzamide is best understood through its relationship to 3-aminobenzamide (3-AB), a reference PARP inhibitor.

PARP Inhibition & DNA Repair

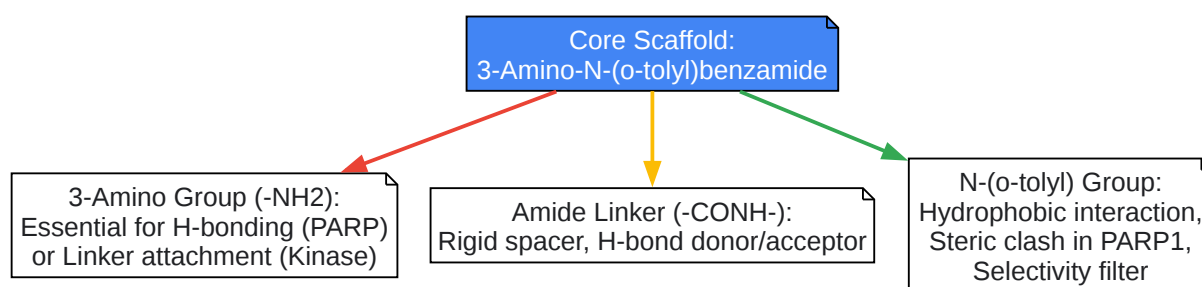
- Mechanism: PARP enzymes (PARP-1, PARP-2) detect DNA strand breaks and synthesize poly(ADP-ribose) chains to signal repair machinery. 3-Aminobenzamide mimics the nicotinamide moiety of NAD⁺, binding to the donor site of the enzyme.
- SAR of N-Substitution:
 - The primary amide (-CONH₂) of 3-AB forms critical hydrogen bonds with Gly863 and Ser904 in the PARP-1 active site.
 - Substitution on the Amide Nitrogen: Generally, bulky N-substituents (like the o-tolyl group) reduce potency against PARP-1 because they clash with the steric constraints of the nicotinamide pocket.
 - Selectivity: However, N-substituted benzamides are often explored to gain selectivity for other PARP isoforms (e.g., Tankyrases) or to improve pharmacokinetic properties (lipophilicity, membrane permeability) compared to the highly polar 3-AB.

Kinase Inhibition (Type II)

- Benzamide Linker: Many Type II kinase inhibitors (which bind to the inactive DFG-out conformation) utilize a benzamide motif to link the "hinge binder" (often a heterocycle) to the "allosteric pocket binder" (often a hydrophobic aryl group).

- **Role of 3-Amino Group:** In this context, the 3-amino group of 3-amino-N-(o-tolyl)benzamide serves as a handle. It can be reacted with isocyanates or acid chlorides to attach the "hinge binding" moiety, while the N-(o-tolyl) group serves as the hydrophobic "tail" that occupies the allosteric pocket.

Structural Activity Relationship (SAR) Diagram



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Caption: Structure-Activity Relationship (SAR) breakdown of the 3-amino-N-(o-tolyl)benzamide scaffold.

Part 4: Biological Assay Protocols

To validate the activity of this molecule, researchers typically employ a PARP Inhibition Assay.

PARP1 Chemiluminescent Assay Protocol

Objective: Determine the IC₅₀ of 3-amino-N-(o-tolyl)benzamide against PARP1.

- **Preparation:**
 - Plate: 96-well histone-coated microplate.
 - Buffer: 50 mM Tris-HCl (pH 8.0), 25 mM MgCl₂, 0.1 mg/mL BSA.
 - Substrate: Biotinylated NAD⁺.
 - Enzyme: Recombinant Human PARP1 (0.5 U/well).

- Workflow:
 - Add PARP1 enzyme to the histone-coated wells.
 - Add test compound (3-amino-N-(o-tolyl)benzamide) at varying concentrations (e.g., 0.1 μ M to 100 μ M) in DMSO (final DMSO < 1%).
 - Incubate for 15 minutes at RT to allow inhibitor binding.
 - Initiate reaction by adding Biotin-NAD⁺ and activated DNA (to stimulate PARP).
 - Incubate for 60 minutes at RT.
 - Wash wells with PBS-T (PBS + 0.05% Tween-20).
 - Add Streptavidin-HRP conjugate and incubate for 30 minutes.
 - Wash and add chemiluminescent HRP substrate.
 - Read: Measure luminescence on a plate reader.
- Analysis:
 - Plot Luminescence vs. Log[Concentration].
 - Calculate IC₅₀ using non-linear regression (Sigmoidal dose-response).
 - Note: Expect IC₅₀ > 10 μ M (lower potency than unsubstituted 3-aminobenzamide due to steric hindrance).

Part 5: References

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